

An In-Depth Technical Guide to the Structure and Function of Elastatinal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Elastatinal*

Cat. No.: *B1671161*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Elastatinal**, a potent microbial-derived inhibitor of elastase. The content covers its chemical structure, mechanism of action, inhibitory kinetics, and its impact on relevant biological pathways. Detailed experimental protocols are provided to facilitate further research and development.

Core Properties of Elastatinal

Elastatinal is a peptide aldehyde produced by various species of Actinomycetes. It is recognized for its potent and competitive inhibition of elastase, a serine protease responsible for the breakdown of elastin.

Chemical Structure and Properties

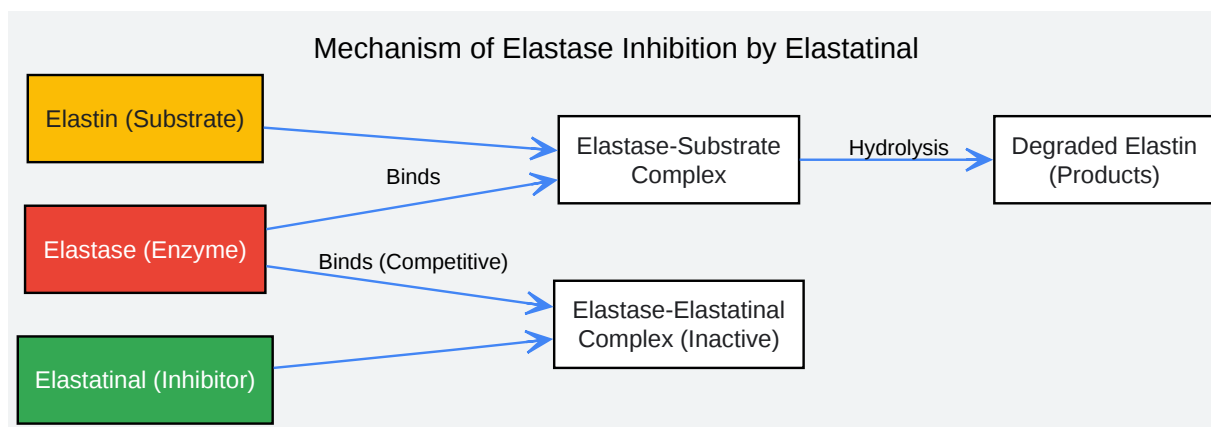
Elastatinal is a tetrapeptide derivative with a C-terminal aldehyde group, which is crucial for its inhibitory activity.

Property	Value
Molecular Formula	C ₂₁ H ₃₆ N ₈ O ₇
Molecular Weight	512.56 g/mol [1]
Canonical SMILES	<chem>CC(C)CC(C(=O)O)NC(=O)NC(C1CCN=C(N1)N)C(=O)NC(CCC(=O)N)C(=O)NC(C)C=O</chem> [2]
Solubility	Soluble in water (up to 20 mg/mL) [1]

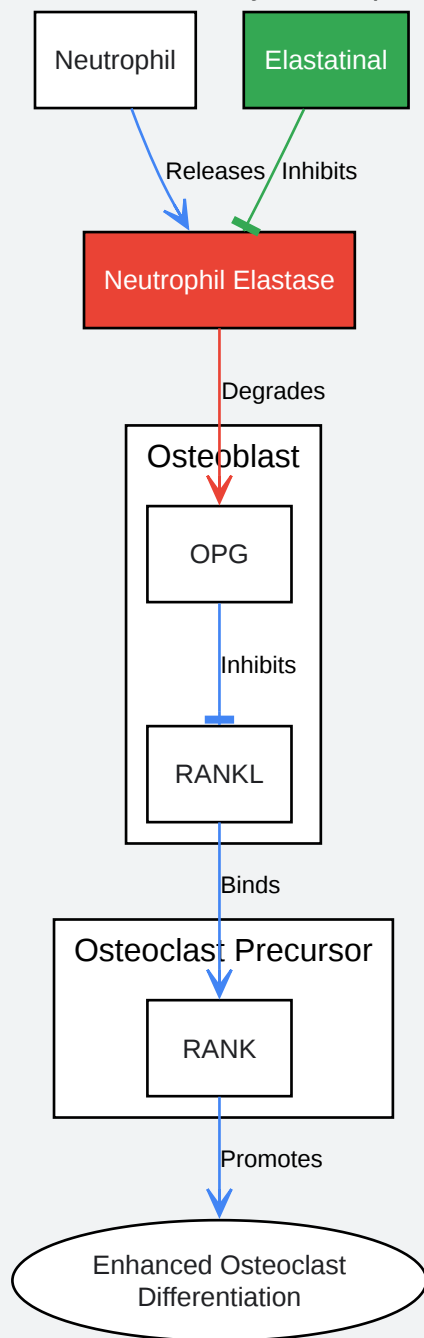
Caption: Key chemical and physical properties of **Elastatinal**.

Mechanism of Action: Elastase Inhibition

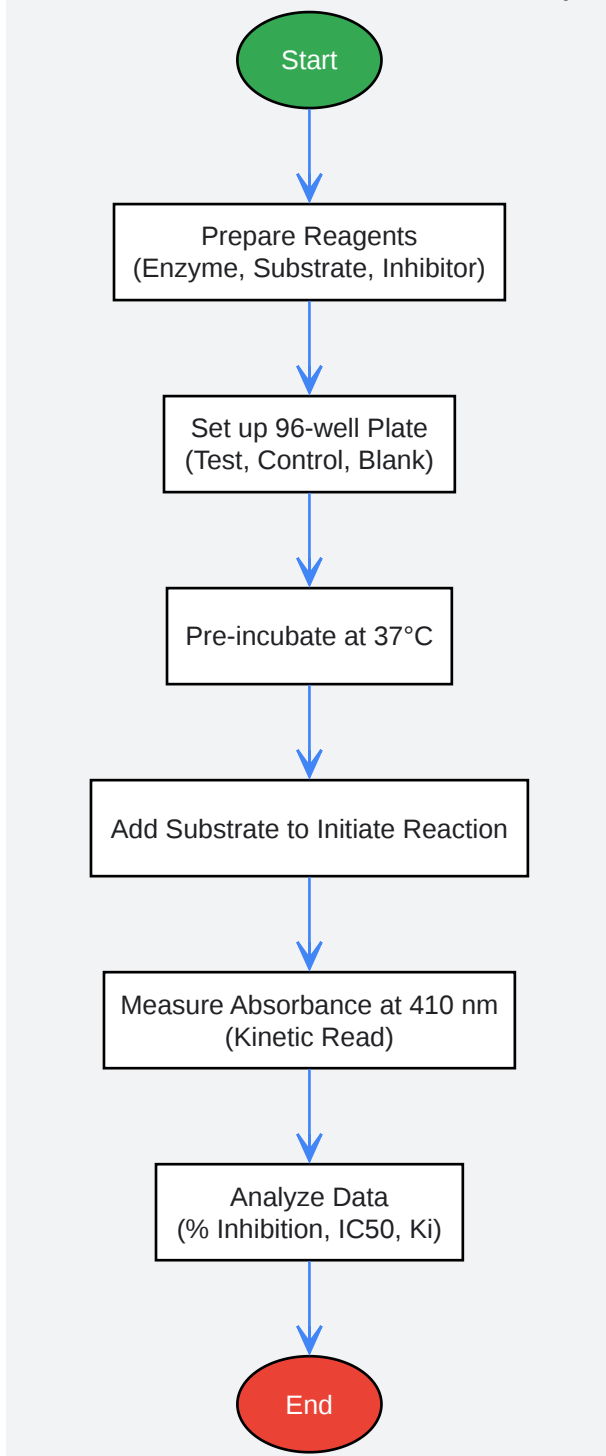
Elastatinal functions as a competitive inhibitor of elastase. It binds to the active site of the enzyme, mimicking the substrate and forming a stable, reversible complex. This prevents the natural substrate, elastin, from binding and being hydrolyzed. While some sources describe the inhibition as irreversible, it is more accurately characterized as a slow, tight-binding competitive inhibition.



Modulation of Osteoclast Differentiation by Neutrophil Elastase and Elastatinal



Workflow for Elastase Inhibition Assay

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Elastatinal microbialNo 51798-45-9 [sigmaaldrich.com]
- 2. Elastatinal, elastase inhibitor (CAS 51798-45-9) | Abcam [abcam.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Structure and Function of Elastatinal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1671161#understanding-the-structure-of-elastatinal\]](https://www.benchchem.com/product/b1671161#understanding-the-structure-of-elastatinal)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com